

Unveiling Pifithrin- α : A Technical Guide to its Chemical Identity and Synthesis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Pifithrin-
CAS No.:	64984-31-2
Cat. No.:	B1677869

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For Researchers, Scientists, and Drug Development Professionals

Pifithrin- α (PFT α) has emerged as a significant small molecule inhibitor of the p53 tumor suppressor protein, playing a crucial role in research focused on cancer therapy, neuroprotection, and cellular stress responses. This technical guide provides an in-depth exploration of the chemical structure and synthesis of **Pifithrin- α** , offering valuable insights for professionals in the field of drug discovery and development.

Chemical Structure and Properties

Pifithrin- α , a benzothiazole derivative, possesses a well-defined chemical architecture that dictates its biological activity. Its systematic IUPAC name is 2-(2-imino-4,5,6,7-tetrahydro-1,3-benzothiazol-3-yl)-1-(4-methylphenyl)ethanone hydrobromide.^{[1][2][3]} The molecule is typically available as a hydrobromide salt, which enhances its solubility and stability for experimental use.

The core structure features a tetrahydrobenzothiazole ring system linked to a substituted acetophenone moiety. This unique arrangement is critical for its interaction with and inhibition

of the p53 protein.

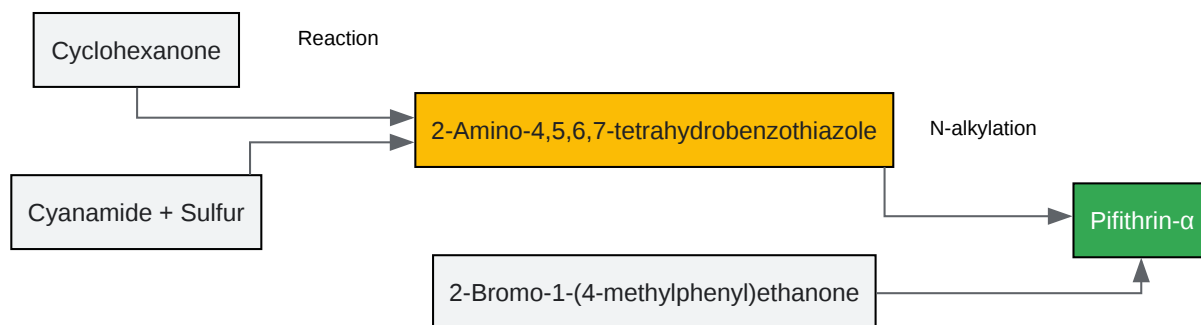
Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₈ N ₂ O ₂ · HBr	[1][2][4][5]
Molecular Weight	367.3 g/mol	[1][2][4][5][6][7][8]
CAS Number	63208-82-2	[1][2][3][4][5][6][7][8]
Appearance	Off-white powder	[8]
Melting Point	192.1-192.5 °C	[6][8]
Solubility	Soluble in DMSO (up to 20 mg/mL)	[6][8]
SMILES	<chem>CC1=CC=C(C=C1)C(=O)CN2</chem> <chem>C3=C(CCCC3)SC2=N.[Br-]</chem>	[3][6]

Synthesis of Pifithrin- α

The synthesis of **Pifithrin- α** is a multi-step process that involves the formation of the key tetrahydrobenzothiazole ring and its subsequent alkylation. While specific proprietary methodologies may vary, the general synthetic approach is well-established in the scientific literature.

General Synthetic Pathway

The synthesis typically commences with the reaction of cyclohexanone with cyanamide in the presence of sulfur, leading to the formation of 2-amino-4,5,6,7-tetrahydrobenzothiazole. This intermediate is then N-alkylated with 2-bromo-1-(4-methylphenyl)ethanone to yield the final product, **Pifithrin- α** .



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Caption: General synthetic pathway for **Pifithrin-α**.

Key Experimental Protocols

Step 1: Synthesis of 2-Amino-4,5,6,7-tetrahydrobenzothiazole

A mixture of cyclohexanone, cyanamide, and elemental sulfur is heated in a suitable solvent, such as ethanol or isopropanol, in the presence of a base catalyst like morpholine. The reaction mixture is typically refluxed for several hours. After cooling, the product crystallizes and can be isolated by filtration, washed, and dried.

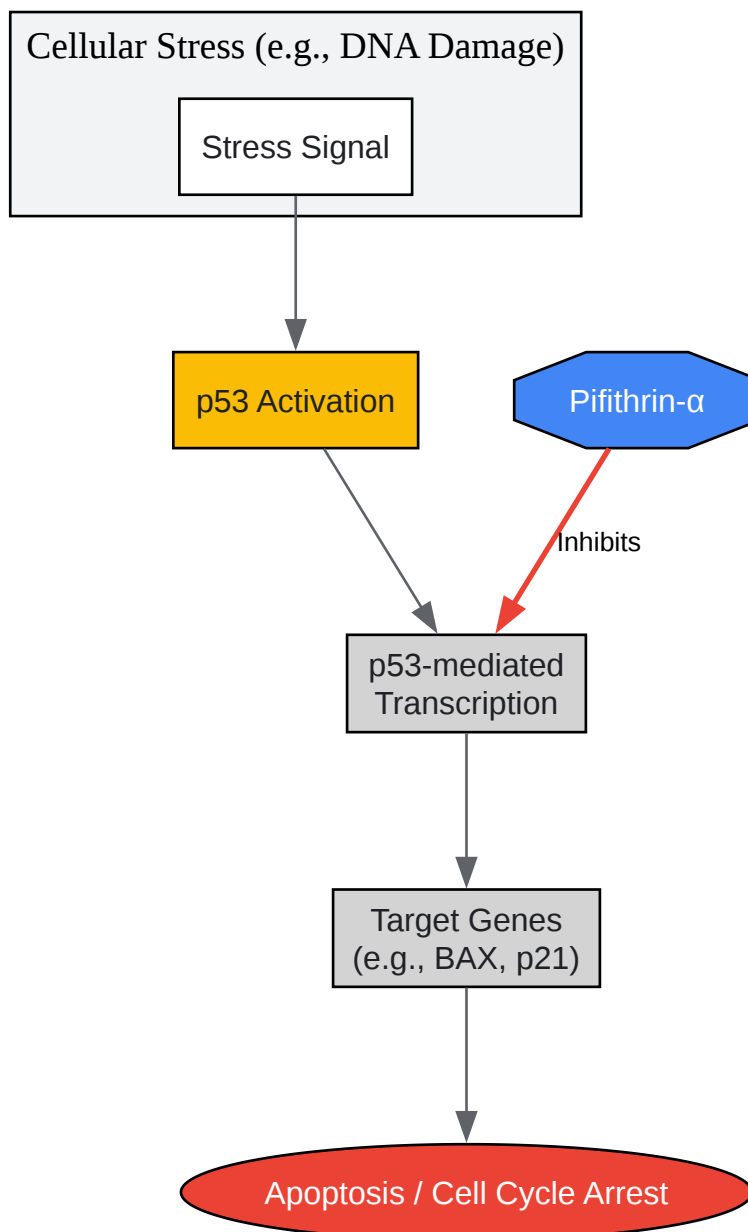
Step 2: Synthesis of **Pifithrin-α**

The intermediate, 2-amino-4,5,6,7-tetrahydrobenzothiazole, is dissolved in a polar aprotic solvent like acetone or acetonitrile. To this solution, 2-bromo-1-(4-methylphenyl)ethanone is added, and the mixture is heated to reflux. The reaction progress can be monitored by thin-layer chromatography. Upon completion, the reaction mixture is cooled, and the precipitated **Pifithrin-α** hydrobromide is collected by filtration, washed with a cold solvent, and dried under vacuum.

Pifithrin-α Signaling Pathway Inhibition

Pifithrin-α is renowned for its ability to inhibit the transcriptional activity of p53. Under cellular stress conditions, such as DNA damage, p53 is activated and induces the transcription of

genes involved in apoptosis, cell cycle arrest, and DNA repair. **Pifithrin- α** intervenes in this pathway, preventing p53 from binding to the promoter regions of its target genes.



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Caption: **Pifithrin- α** inhibits p53-mediated transcription.

Conclusion

This technical guide provides a foundational understanding of the chemical structure and synthesis of **Pifithrin- α** . The detailed information on its properties, synthetic route, and mechanism of action is intended to support researchers and drug development professionals in their endeavors to utilize this potent p53 inhibitor for therapeutic innovation. The provided experimental outlines offer a starting point for laboratory synthesis, while the pathway diagram illustrates its critical role in modulating cellular responses to stress. As research continues to uncover the full potential of **Pifithrin- α** , a thorough comprehension of its chemical and synthetic aspects remains paramount.

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- To cite this document: BenchChem. [Unveiling Pifithrin- α : A Technical Guide to its Chemical Identity and Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677869/docs#unveiling-pifithrin-a-technical-guide-to-its-chemical-identity-and-synthesis>]

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